

Safety and handling precautions for 3-Cyclopentylacrylonitrile

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Compound of Interest

Compound Name: 3-Cyclopentylacrylonitrile

Cat. No.: B3418408

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An In-depth Technical Guide to the Safety and Handling of **3-Cyclopentylacrylonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Cyclopentylacrylonitrile** (CAS No. 591769-05-0), a key intermediate in the synthesis of various pharmaceuticals.^{[1][2]} Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

3-Cyclopentylacrylonitrile is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 3
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 3
Skin Corrosion/Irritation	-
Serious Eye Damage/Eye Irritation	-
Carcinogenicity	Warning
Hazardous to the aquatic environment, long-term hazard	Harmful

Data compiled from multiple sources.^[3] Note: Specific categories for skin and eye irritation were not consistently available.

Table 2: Hazard Statements

Code	Statement
H301	Toxic if swallowed. ^[3]
H311	Toxic in contact with skin. ^{[3][4]}
H331	Toxic if inhaled. ^{[3][4]}
H351	Suspected of causing cancer. ^[3]
H412	Harmful to aquatic life with long lasting effects. ^[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Cyclopentylacrylonitrile** is essential for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ N	[1]
Molecular Weight	121.18 g/mol	[1][5]
Appearance	Colorless to pale yellow transparent liquid	[2]
Form	Solid	
Boiling Point	209.0 ± 9.0 °C (760 mmHg) (Calculated)	[6]
Flash Point	79.9 ± 11.2 °C (Calculated)	[6]
Density	1.0 ± 0.1 g/cm ³ (Calculated)	[6]
Solubility	Not Available	-
Vapor Pressure	Not Available	-

Note: Some physical properties are calculated estimates and may not reflect experimentally determined values.

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent exposure and accidents.

Handling

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[7] Ensure eyewash stations and safety showers are readily accessible.[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.
 - Skin Protection: Wear protective gloves and clothing.[4]
 - Respiratory Protection: If ventilation is inadequate, use a suitable respirator.[4]

- General Hygiene: Do not eat, drink, or smoke when using this product.[4] Wash hands thoroughly after handling.[4] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[4]

Storage

- Store in a cool, dry, well-ventilated area.[4]
- Keep containers tightly closed when not in use.[4]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[7]
- Protect from direct sunlight and sources of ignition.[7]

Emergency Procedures

In the event of an emergency, follow these procedures.

First-Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor.[4] Rinse mouth.[4]
- If on Skin: Take off immediately all contaminated clothing.[4] Wash with plenty of water.[4]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[4] Call a POISON CENTER or doctor.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[4] Water spray may be used for large fires only.[4]
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[4]

- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Wear appropriate personal protective equipment.[4] Remove all sources of ignition.[4]
- Environmental Precautions: Prevent spillage from entering drains or water courses.[4]
- Containment and Cleanup: Absorb spill with inert material (e.g., sand, earth, vermiculite).[4] Collect and place in a suitable, labeled container for disposal.[4]

Toxicological Information

Detailed toxicological studies for **3-Cyclopentylacrylonitrile** are limited.

Table 4: Toxicological Data

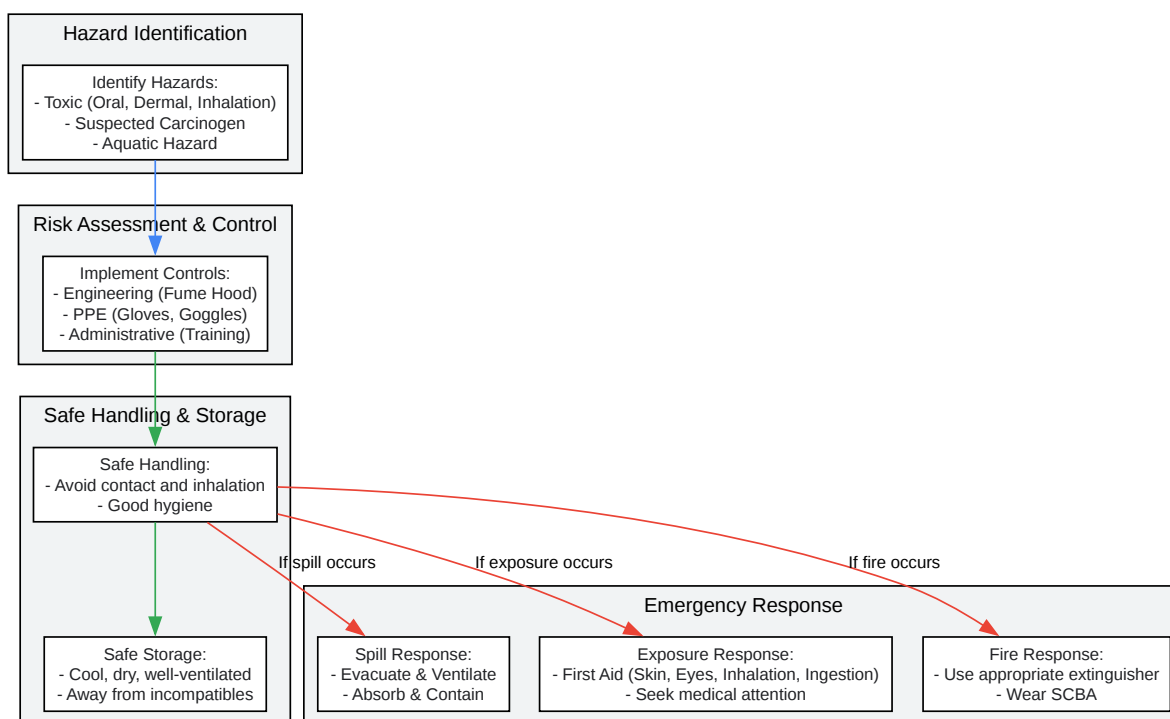
Test	Result
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic.[3][4]
LD50/LC50	Not Available.[4]
Skin Corrosion/Irritation	Not classified as an irritant based on animal models, but good hygiene practice is required. [4]
Serious Eye Damage/Irritation	Not classified as an irritant, but direct contact may cause transient discomfort.[4]
Carcinogenicity	Suspected of causing cancer.[3]

Experimental Protocols

Detailed experimental protocols for determining the safety parameters of **3-Cyclopentylacrylonitrile** are not publicly available. The safety data presented in this guide are based on information from Safety Data Sheets, which are typically derived from a combination of experimental data on the substance or similar substances, and expert judgment.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for ensuring safety when handling **3-Cyclopentylacrylonitrile**.



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